# Technical Monograph: 4-Chloro-5-isopropyl-2-methylpyrimidine

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *4-Chloro-5-isopropyl-2-methylpyrimidine* |
| *CAS No.:* | *1015846-31-7* |
| *Cat. No.:* | *B1604327* |

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## Introduction: The Scaffold Identity

**4-Chloro-5-isopropyl-2-methylpyrimidine** is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical intermediates and agrochemicals.[1][2] Its value lies in its trisubstituted pyrimidine core, which offers three distinct vectors for chemical diversification:[2]

- C2-Methyl: A stable anchor, often used to tune lipophilicity or serve as a spacer.[1]
- C4-Chloro: A highly reactive electrophilic handle for Nucleophilic Aromatic Substitution ( ) or Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig).[1][2]
- C5-Isopropyl: A steric bulk element that restricts rotation in downstream drug targets (atropisomerism control) and increases hydrophobic interaction with protein binding pockets.[1][2]

## Chemical Identity Data

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| Property | Specification |
|---|---|
| CAS Number | 1015846-31-7 |
| IUPAC Name | 4-Chloro-2-methyl-5-(propan-2-yl)pyrimidine |
| Molecular Formula | |
| Molecular Weight | 170.64 g/mol |
| SMILES | CC(C)C1=C(Cl)N=C(C)N=C1 |
| LogP (Predicted) | ~2.7 (Indicates moderate lipophilicity) |
| Physical State | Low-melting solid or oil (isomer dependent) |

# Synthetic Pathway (The "How")

The synthesis of this molecule is not a single-step process; it requires the construction of the pyrimidine ring followed by functionalization.[2] The most robust industrial route involves a condensation-chlorination sequence.[1]

## Step 1: Ligand Preparation (Formylation)

The critical 3-carbon fragment bearing the isopropyl group must be synthesized first.[1][2]

- Reactants: Ethyl isovalerate (Ethyl 3-methylbutanoate) + Ethyl formate.[1][2]
- Conditions: Strong base (NaH or LiHMDS) in anhydrous THF at -78°C to 0°C.
- Mechanism: Claisen condensation yields Ethyl 2-formyl-3-methylbutanoate.[1][2] This intermediate is unstable and typically used crude or freshly distilled.[1][2]

## Step 2: Pyrimidine Ring Closure[2]

- Reactants: Ethyl 2-formyl-3-methylbutanoate + Acetamidine hydrochloride.[1][2]
- Conditions: NaOEt/EtOH reflux.[1][2]
- Outcome: The amidine nitrogen attacks the ester carbonyl and the aldehyde carbonyl, closing the ring to form 5-isopropyl-2-methylpyrimidin-4(3H)-one (tautomer of the 4-hydroxy

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species).[1][2]

## Step 3: Chlorination (Deoxychlorination)[1][2]

- Reactants: 5-isopropyl-2-methylpyrimidin-4-ol +

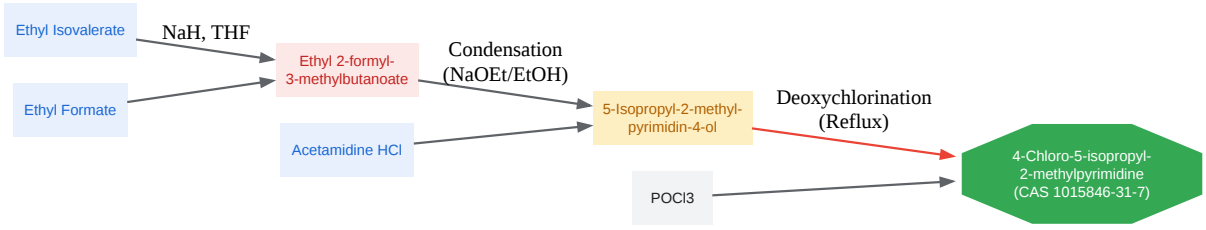
  (Phosphorus oxychloride).[1][2]

- Catalyst: N,N-Dimethylaniline or DMF (Vilsmeier-Haack conditions).[1][2]

- Mechanism: The oxygen attacks the phosphorus, creating a good leaving group (

  ), which is then displaced by the chloride ion.[2]

## Visualization: Synthetic Workflow

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Caption: Step-wise construction of the pyrimidine core from acyclic precursors.

# Reactivity & Applications (The "Why")

Understanding the electronic profile of CAS 1015846-31-7 is crucial for its application in drug discovery.

## Electronic & Steric Profile

- Electrophilicity at C4: The nitrogen atoms at positions 1 and 3 withdraw electron density, making C4 highly electron-deficient. This makes the C4-Cl bond labile to nucleophiles.[1]

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- Steric Shielding at C5: The bulky isopropyl group at C5 exerts a "buttressing effect."[2] It protects the C5 position from metabolic oxidation (in vivo) but also sterically hinders the approach of nucleophiles to C4 slightly, requiring higher reaction temperatures compared to un-substituted analogs.[2]

## Primary Application: Scaffold Hopping in Kinase Inhibitors

This molecule is frequently used to replace phenyl or pyridine rings in kinase inhibitors (e.g., ALK, ROS1, or mTOR inhibitors).[2] The pyrimidine nitrogen atoms can serve as hydrogen bond acceptors in the ATP-binding pocket of enzymes.[1]

### Protocol: Suzuki-Miyaura Coupling (General Procedure)

To couple an aryl boronic acid to the C4 position.[1][2]

- Charge: 1.0 eq **4-Chloro-5-isopropyl-2-methylpyrimidine**, 1.2 eq Aryl-Boronic Acid, 2.0 eq

  .
- Solvent: 1,4-Dioxane/Water (4:1).
- Catalyst: 5 mol%

  .
- Condition: Degas with

  , then heat to 90°C for 4-12 hours.
- Workup: Dilute with EtOAc, wash with brine. The isopropyl group ensures the product is lipophilic, aiding extraction.[2]

## Visualization: Reactivity Logic

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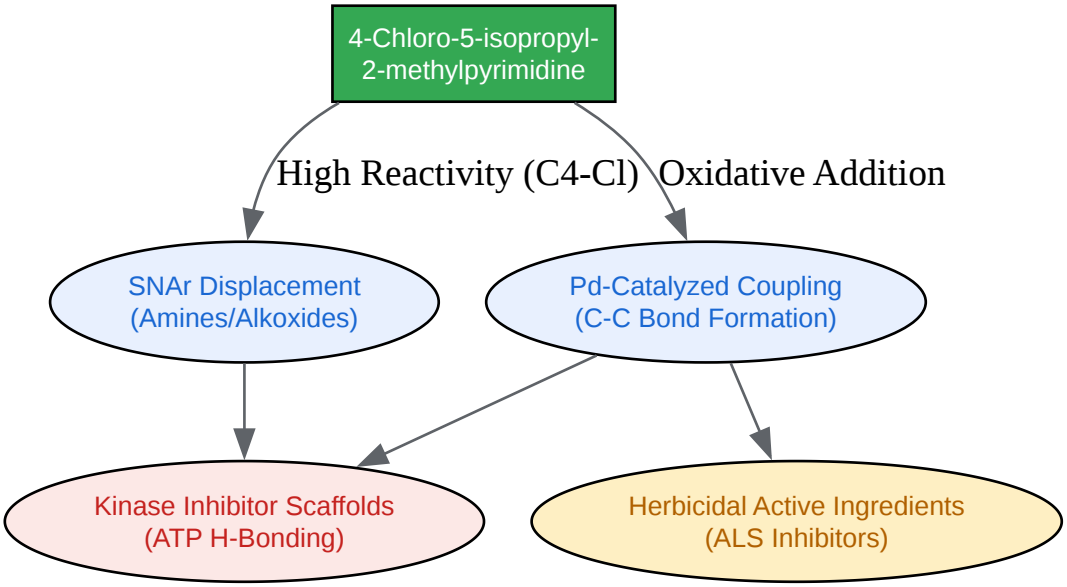


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Caption: Divergent synthesis pathways utilizing the C4-Chloro handle.

## Safety & Handling

- Hazards: Like most chloropyrimidines, this compound is a Skin Irritant (Category 2) and causes Serious Eye Damage (Category 1).[1][2] The hydrolysis of the C-Cl bond can release HCl upon contact with moisture.[1][2]
- Storage: Store under inert atmosphere (

  or Ar) at 2-8°C. Moisture sensitive.
- Neutralization: Spills should be treated with dilute sodium bicarbonate solution to neutralize potential acidity.[1][2]

## References

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